Comparative Toxicity of Dialkyltin Dichlorides: A Guide for Researchers

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Compound of Interest

Compound Name:	*Diethyltin dichloride*
CAS No.:	*866-55-7*
Cat. No.:	*B052497*

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This guide provides a comparative overview of the toxicity of various dialkyltin dichlorides, focusing on their acute toxicity in vivo and cytotoxicity in vitro. The information is compiled from experimental studies to aid in the assessment and selection of these compounds for research and development purposes.

Quantitative Toxicity Data

The following tables summarize the available quantitative data on the acute oral toxicity (LD50) and in vitro cytotoxicity (IC50) of several dialkyltin dichlorides. It is important to note that direct comparative studies for a full range of these compounds under identical experimental conditions are limited. Therefore, the data presented is compiled from various sources and should be interpreted with consideration of the different experimental setups.

Acute Oral Toxicity in Rats

The acute oral toxicity of dialkyltin dichlorides generally decreases with increasing alkyl chain length. Shorter-chain compounds like dimethyltin and diethyltin are more toxic than their

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longer-chain counterparts.

Compound	LD50 (mg/kg)	Animal Model	Notes
Dimethyltin dichloride	73.9 - 204.5[1][2]	Rat	Different studies report varying LD50 values.
Diethyltin dichloride	Not explicitly found	Rat	Effects are reported to be similar but less pronounced than dibutyltin dichloride.[3]
Dipropyltin dichloride	Not explicitly found	Rat	Effects are reported to be similar but less pronounced than dibutyltin dichloride.[3]
Dibutyltin dichloride	~5 - 12.6[4]	Rat	
Dioctyltin dichloride	>100	Rat	Oral administration of 100 mg/kg induced toxic effects but was not a lethal dose study.[5]

In Vitro Cytotoxicity

Dialkyltin dichlorides exhibit cytotoxic effects on various cancer cell lines. The IC50 values are dependent on the specific compound, the cell line, and the duration of exposure. Below is a summary of available data on Jurkat (T-cell lymphoma) and HeLa (cervical cancer) cells. Direct comparative IC50 values for all listed dialkyltin dichlorides on these specific cell lines are not readily available in the literature. The data below is for various organotin compounds to provide a general context of their cytotoxic potential.

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Compound	Cell Line	IC50 (μM)	Exposure Time
Various Organotin (IV) Dithiocarbamates	Jurkat E6.1	0.67 - 1.45[6]	Not Specified
Tributyltin (TBT)	Jurkat	Apoptosis induced at 0.5 - 5[7]	1 hour
Triphenyltin (TPT)	Jurkat	Apoptosis induced at 0.01 - 1[7]	>2 hours
Diphenyltin(IV) diallyldithiocarbamate	HT-29 (Colon)	2.36[8]	24 hours
Triphenyltin(IV) diallyldithiocarbamate	HT-29 (Colon)	0.39[8]	24 hours

Experimental Protocols

In Vivo Acute Oral Toxicity Testing (Based on OECD Guideline 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure to estimate the acute oral toxicity of a substance.[9][10][11]

1. Principle: The test substance is administered orally to a group of animals at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The outcome (mortality or survival) in the first group determines the dose for the next group. The objective is to identify a dose that causes mortality in some animals to assign a toxicity classification.[9]

2. Animal Model:

- Species: Typically, young adult, healthy, non-pregnant female rats are used.[9]
- Housing: Animals are housed in appropriate cages with controlled temperature, humidity, and a 12-hour light/dark cycle. They have access to standard laboratory diet and water.[12]

3. Procedure:

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- Fasting: Animals are fasted (food, but not water) overnight before dosing.[12]
- Dose Administration: The test substance is administered as a single oral dose by gavage. The volume administered should generally not exceed 1 mL/100g of body weight for aqueous solutions.[11]
- Stepwise Dosing: The study starts with a dose expected to be toxic. Three animals are used in the first step.
  - If 2 or 3 animals die, the substance is re-tested at a lower dose.
  - If 0 or 1 animal dies, the substance is re-tested at a higher dose.
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[13]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.

4. Data Analysis: The LD50 is estimated based on the dose levels at which mortality occurs. The method allows for the classification of the substance into one of the Globally Harmonised System (GHS) toxicity categories.[9]

In Vitro Cytotoxicity - MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.[14][15][16]

1. Principle: Metabolically active cells contain NAD(P)H-dependent oxidoreductase enzymes that reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.[15]

2. Materials:

- Cell line of interest (e.g., Jurkat, HeLa)
- Complete cell culture medium
- Dialkyltin dichloride compound to be tested

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- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, or SDS in HCl)
- 96-well plates
- Microplate reader

3. Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined density and allow them to adhere overnight.[17]
- Compound Treatment: Treat the cells with a range of concentrations of the dialkyltin dichloride for a specific duration (e.g., 24, 48, or 72 hours). Include a vehicle control (medium with the solvent used to dissolve the compound).
- MTT Addition: After the treatment period, add MTT solution to each well to a final concentration of 0.5 mg/mL and incubate for 3-4 hours at 37°C.[18]
- Formazan Solubilization: Remove the MTT solution and add a solubilization solution to dissolve the purple formazan crystals.[14]
- Absorbance Measurement: Measure the absorbance of the solution in each well using a microplate reader at a wavelength of 570 nm.

4. Data Analysis:

- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Plot the percentage of cell viability against the logarithm of the compound concentration to generate a dose-response curve.
- Determine the IC50 value, which is the concentration of the compound that causes a 50% reduction in cell viability.

Mechanism of Toxicity: Apoptosis Induction

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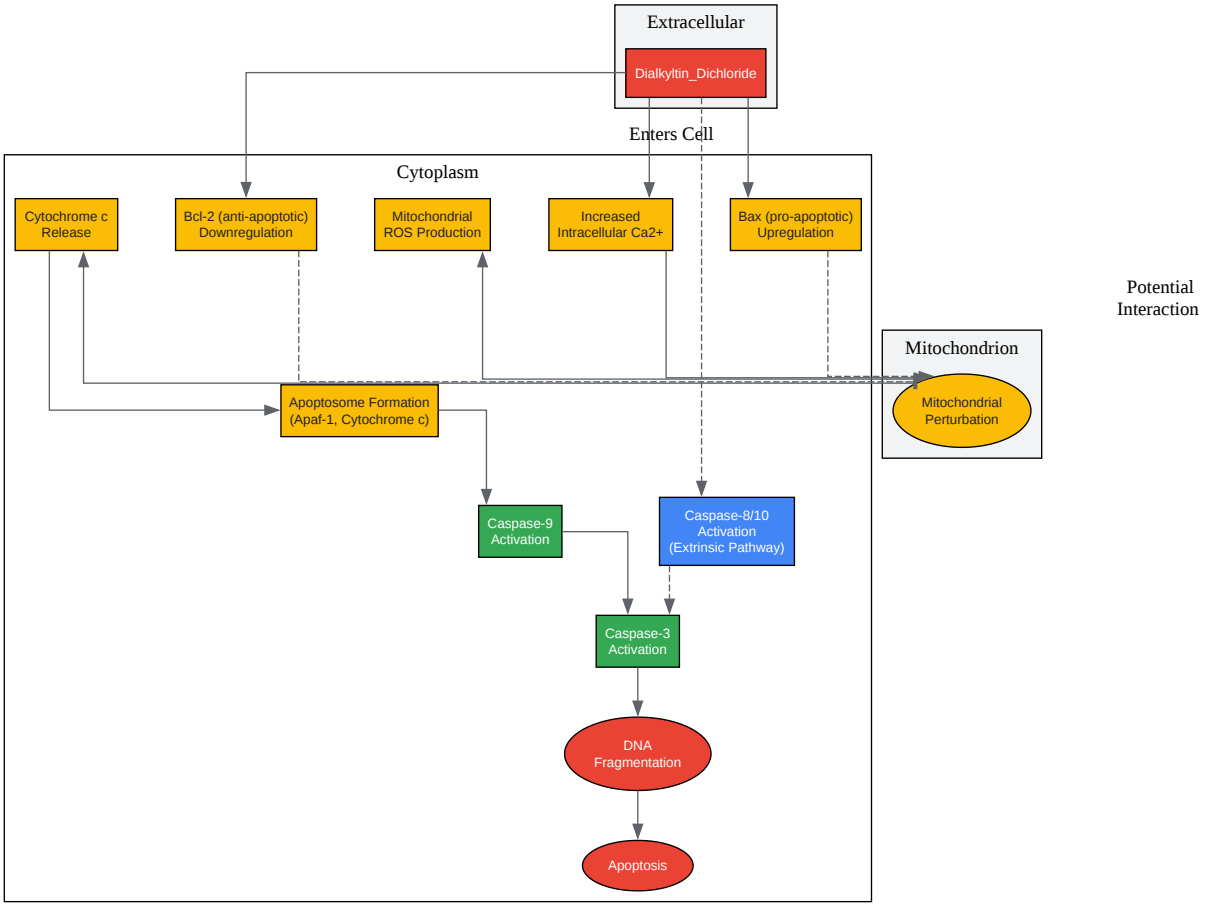
Dialkyltin dichlorides are known to induce apoptosis, or programmed cell death, in various cell types. The primary mechanism involves the intrinsic or mitochondrial pathway of apoptosis.



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Caption: Proposed signaling pathway for dialkyltin dichloride-induced apoptosis.

The apoptotic cascade initiated by dialkyltin dichlorides is believed to start with an increase in intracellular calcium levels.[19][20] This leads to mitochondrial dysfunction, characterized by the production of reactive oxygen species (ROS) and the release of cytochrome c into the cytoplasm.[2][19] Concurrently, these compounds can alter the balance of pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins, further promoting mitochondrial permeabilization.[2] The released cytochrome c then participates in the formation of the apoptosome, which activates the initiator caspase-9.[2][21] Activated caspase-9, in turn, activates the executioner caspase-3, which orchestrates the cleavage of cellular substrates, leading to the characteristic morphological changes of apoptosis, including DNA fragmentation.[2][19] Some evidence also suggests a potential involvement of the extrinsic pathway through the activation of caspase-8 and -10 for certain organotin compounds.[22]

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